

"Butyl phenylcarbamodithioate" vs. "Sodium dibutyldithiocarbamate" properties.

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Compound of Interest

Compound Name: Butyl phenylcarbamodithioate

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A Comparative Guide: Sodium Dibutyldithiocarbamate vs. Aryl Dithiocarbamates

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the well-characterized vulcanization accelerator and biocide, Sodium Dibutyldithiocarbamate, with the broader class of aryl dithiocarbamates. Due to a significant lack of available data for the specific compound "**Butyl phenylcarbamodithioate**," this document will focus on the known properties and experimental data for Sodium dibutyldithiocarbamate and draw general comparisons to aryl dithiocarbamates where possible.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of these compounds is crucial for their application in research and development. The available data for Sodium dibutyldithiocarbamate is summarized below. Unfortunately, specific data for **Butyl phenylcarbamodithioate** is not readily available in the scientific literature.

Property	Sodium dibutyldithiocarbamate	Butyl phenylcarbamodithioate
Synonyms	Butyl Namate, Tepidone, Accelerator TP	Phenyl N-butylcarbamodithioate
CAS Number	136-30-1	Not Found
Molecular Formula	C ₉ H ₁₈ NNaS ₂	C ₁₁ H ₁₅ NS ₂
Molecular Weight	227.37 g/mol	Not Found
Appearance	White to light yellow solid	Not Found
Melting Point	123 - 125°C	Not Found
Boiling Point	257.7°C at 760 mmHg	Not Found
Density	1.09 g/cm ³ [1]	Not Found
Solubility	Soluble in water	Likely insoluble in water, soluble in organic solvents

Note: The properties of aryl halides suggest that aryl dithiocarbamates, like the theoretical **Butyl phenylcarbamodithioate**, would exhibit lower polarity and water solubility compared to their alkyl counterparts due to the hydrophobic nature of the phenyl group.[\[2\]](#)[\[3\]](#)

Mechanism of Action and Applications

Dithiocarbamates, as a class, exhibit a broad range of biological activities primarily attributed to their ability to chelate metal ions and interact with sulfhydryl groups in enzymes.[\[1\]](#)[\[4\]](#)

Sodium Dibutyldithiocarbamate

Primary Applications:

- Agriculture: Widely used as a fungicide and pesticide.[\[5\]](#)
- Industrial: Employed as a vulcanization accelerator in the rubber industry.

- **Bioremediation:** Its strong metal-chelating properties are utilized for removing heavy metals from wastewater.[6][7]

Mechanism of Action:

The primary mechanism of action for dithiocarbamates involves the inhibition of various enzymes, particularly those containing metal ions (metalloenzymes) or critical thiol groups.[1][8] This inhibition disrupts essential metabolic processes in target organisms like fungi.

- **Enzyme Inhibition:** Dithiocarbamates can chelate essential metal cofactors (e.g., Cu^{2+} , Zn^{2+}) within enzymes, rendering them inactive.
- **Redox Activity:** They can also undergo redox cycling, leading to the generation of reactive oxygen species (ROS) and inducing oxidative stress within cells. The disulfide form of dithiocarbamates can directly oxidize thiol groups on proteins, such as caspases, thereby inhibiting apoptosis.[9]

Aryl Dithiocarbamates (General)

While specific data for **Butyl phenylcarbamodithioate** is unavailable, the introduction of an aryl group can influence the compound's biological activity and potential applications. The phenyl group can affect the compound's lipophilicity, which may enhance its ability to penetrate cell membranes. The electronic properties of the aryl ring can also modulate the chelating and redox properties of the dithiocarbamate moiety.

Experimental Data & Protocols

This section presents available experimental data for Sodium dibutyldithiocarbamate, focusing on its antifungal activity and metal chelation capacity.

Antifungal Activity of Dithiocarbamate Derivatives

Objective: To evaluate the in vitro antifungal activity of synthesized dithiocarbamate esters against *Fusarium oxysporum* f. sp. *albedinis* (Foa).

Experimental Protocol:

- **Compound Preparation:** Dithiocarbamic esters were synthesized by condensing a lithium dithiocarbamate salt with various natural substances.[\[10\]](#) The compounds were dissolved in dimethyl sulfoxide (DMSO) to achieve concentrations of 10, 20, 40, 60, 100, and 200 ppm.[\[10\]](#)
- **Fungal Culture:** The phytopathogenic fungus *Foa* was cultured on Potato Dextrose Agar (PDA) plates.
- **Inhibition Assay:** The dissolved dithiocarbamate solutions were added to the PDA plates. Control plates contained only DMSO. The plates were incubated at 22°C.[\[10\]](#)
- **Data Analysis:** The diameter of fungal colony growth was measured, and the percentage of inhibition (pI) was calculated relative to the control plates.[\[10\]](#)

Results:

The study demonstrated that the antifungal activity of dithiocarbamate esters is influenced by the nature of the alkyl or aryl substituent. For instance, at a concentration of 200 ppm, compounds with dimethyl, piperidine, and trimethylpiperidine substituents showed significant mycelial growth inhibition of *Foa*.[\[10\]](#)

Metal Chelation by Sodium Dibutyldithiocarbamate

Objective: To demonstrate the ability of Sodium dibutyldithiocarbamate to chelate and precipitate heavy metal ions from aqueous solutions.

Experimental Protocol:

- **Solution Preparation:** Prepare an aqueous solution containing a known concentration of a heavy metal salt (e.g., copper sulfate, lead nitrate).
- **Chelation Reaction:** Add an aqueous solution of Sodium dibutyldithiocarbamate to the heavy metal solution at room temperature.[\[6\]](#)[\[7\]](#)
- **Observation:** Observe the formation of an insoluble precipitate, which is the metal-dithiocarbamate complex.[\[6\]](#)[\[7\]](#)

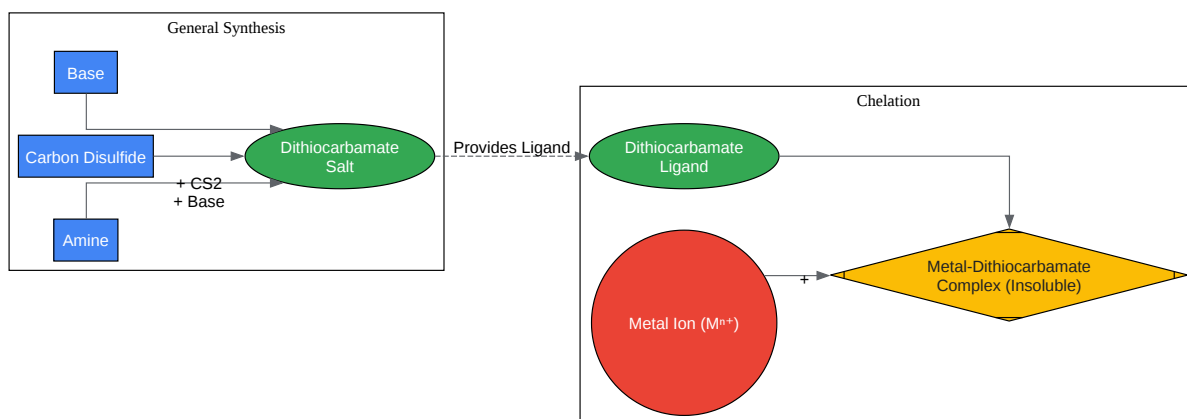
- Separation and Analysis: The precipitate can be separated by filtration. The concentration of the remaining metal ions in the filtrate can be determined using techniques like Atomic Absorption Spectroscopy (AAS) or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) to quantify the removal efficiency.

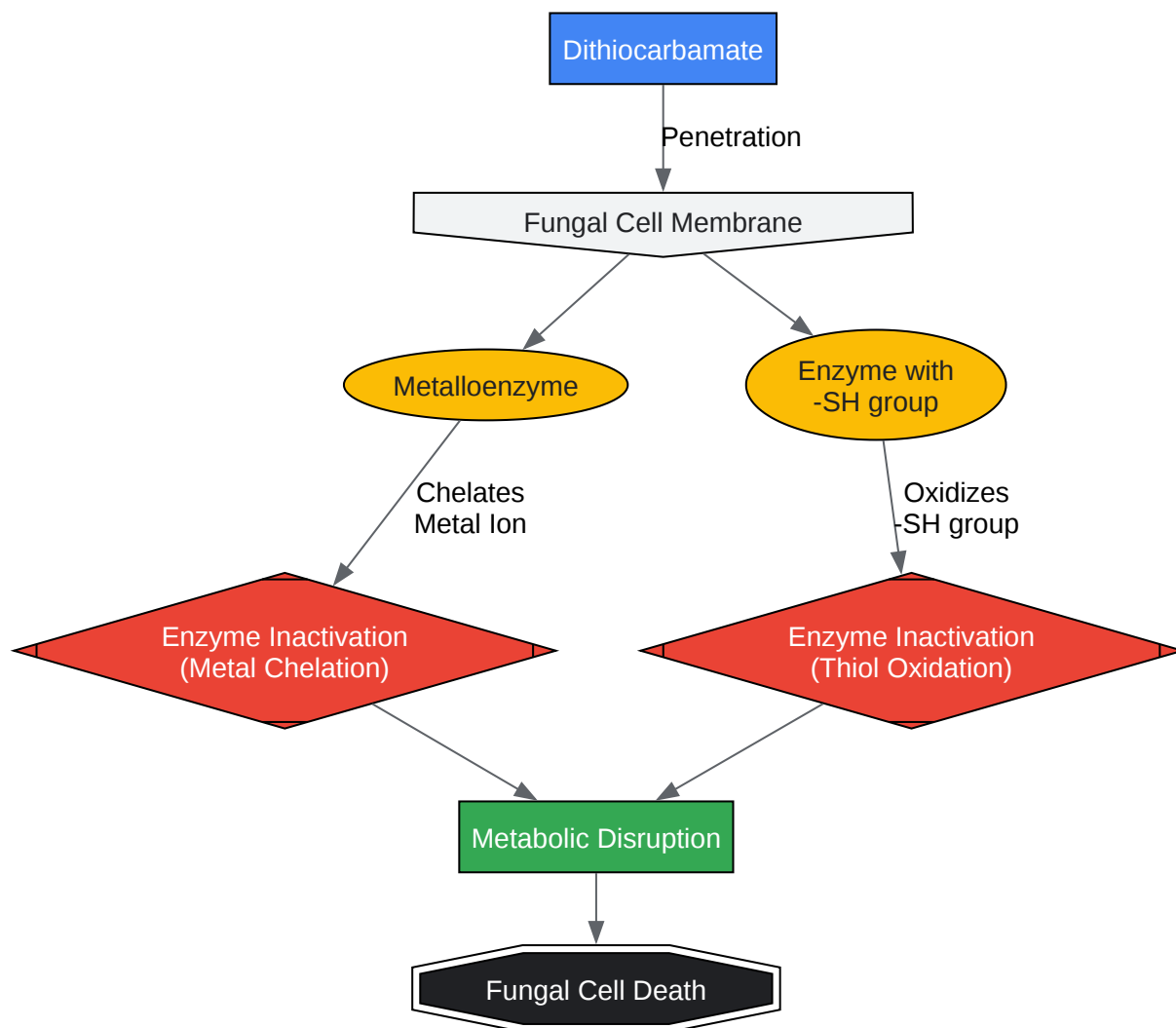
Expected Outcome:

Sodium dibutyldithiocarbamate is an effective chelating agent that forms stable, insoluble complexes with a wide range of heavy metal ions, leading to their precipitation from the solution.^{[6][7]}

Visualizing Mechanisms and Workflows

Dithiocarbamate Synthesis and Chelation





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